

5-Chlorovaleric Acid: A Versatile Linker for Bioconjugation Techniques

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Compound of Interest

Compound Name: 5-Chlorovaleric acid

Cat. No.: B053291

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Application Note & Protocols

Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Chlorovaleric acid is a bifunctional linker that offers a simple and effective means of covalently connecting biomolecules. Its structure, featuring a terminal carboxylic acid and a terminal alkyl chloride, allows for sequential or orthogonal conjugation strategies. The five-carbon chain provides a short, flexible spacer, which can be advantageous in applications where precise distance control between conjugated moieties is desired. This document provides detailed protocols for the use of **5-chlorovaleric acid** as a linker in bioconjugation, focusing on two primary strategies: amide bond formation via the carboxylic acid group and alkylation via the chloro group.

Physicochemical Properties of 5-Chlorovaleric Acid

A clear understanding of the physicochemical properties of **5-chlorovaleric acid** is essential for its effective use in bioconjugation protocols. The following table summarizes key properties of this linker.^{[1][2][3][4]}

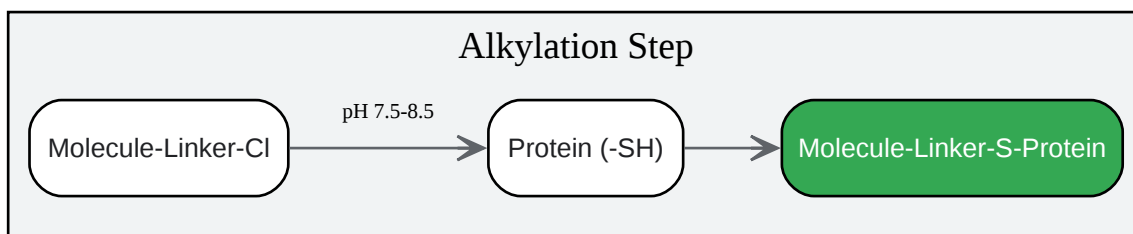
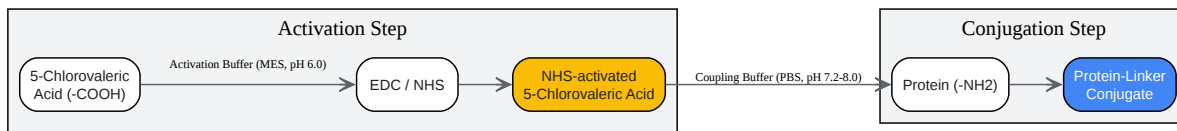
Property	Value	Reference
Synonyms	5-Chloropentanoic acid	[4]
CAS Number	1119-46-6	
Molecular Formula	C ₅ H ₉ ClO ₂	[2]
Molecular Weight	136.58 g/mol	[2]
Appearance	Colorless to light yellow clear liquid	[3]
Melting Point	18 °C	[3]
Density	1.170 g/mL at 20 °C	[3]
Solubility	Soluble in water and polar organic solvents	
pKa	~4.8	
Storage	2-8°C	

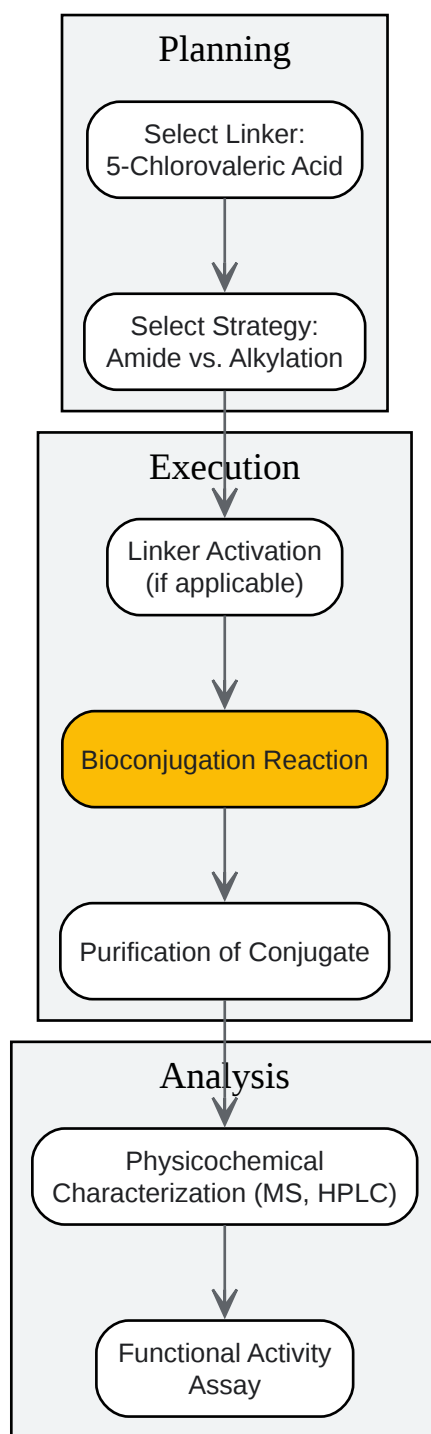
Bioconjugation Strategies

5-Chlorovaleric acid can be employed as a linker through two primary reaction mechanisms, enabling the conjugation of a wide range of biomolecules, including proteins, peptides, and small molecule drugs.

Strategy 1: Amide Bond Formation via the Carboxylic Acid Group

This strategy involves the activation of the carboxylic acid moiety of **5-chlorovaleric acid** to form a reactive ester, which then readily couples with primary amines, such as the ε-amino group of lysine residues on a protein surface. The most common and efficient method for this activation is the use of 1-ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in conjunction with N-hydroxysuccinimide (NHS) or its water-soluble analog, Sulfo-NHS.[5][6] This two-step process minimizes protein cross-linking.[6]





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